

3,4-Dimethoxybiphenyl: Technical Profile and Synthesis Guide[1]

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Compound of Interest

Compound Name: 3,4-Dimethoxybiphenyl

CAS No.: 17423-55-1

Cat. No.: B3034429

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Executive Summary

3,4-Dimethoxybiphenyl (also known as 4-phenylveratrole or 1,2-dimethoxy-4-phenylbenzene) is an unsymmetrical biphenyl derivative characterized by an electron-rich veratrole moiety linked to a phenyl ring.[1] Unlike its symmetric isomers (e.g., 4,4'-dimethoxybiphenyl), this compound exhibits unique electronic properties due to the dipole moment induced by the ortho-dimethoxy substitution pattern. It serves as a critical intermediate in the synthesis of liquid crystals, organic light-emitting diodes (OLEDs), and as a metabolic isostere in drug discovery programs targeting tubulin polymerization or kinase inhibition.

Critical Disambiguation: Researchers must distinguish this compound from 3,4'-dimethoxybiphenyl (CAS 84591-12-8), where the methoxy groups are distributed across both rings. This guide focuses exclusively on the 3,4-substituted isomer (CAS 17423-55-1).

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9][10]

Identifier	Value / Description
Chemical Name	3,4-Dimethoxybiphenyl
IUPAC Name	1,2-Dimethoxy-4-phenylbenzene
CAS Number	17423-55-1
Synonyms	4-Phenylveratrole; 4-Phenyl-1,2-dimethoxybenzene
Molecular Formula	C ₁₄ H ₁₄ O ₂
Molecular Weight	214.26 g/mol
SMILES	<chem>COc1ccc(cc1OC)-c2ccccc2</chem>
InChI Key	FPCOBRBMNPKVRC-UHFFFAOYSA-N
Physical State	White to off-white crystalline solid
Solubility	Soluble in DCM, EtOAc, DMSO; Insoluble in water
Melting Point	70–72 °C (Predicted/Observed range for veratrole derivatives)

Synthetic Pathways & Methodology

The most robust method for synthesizing **3,4-Dimethoxybiphenyl** is the Suzuki-Miyaura Cross-Coupling reaction. This pathway is preferred over Gomberg-Bachmann arylation due to milder conditions, higher regioselectivity, and tolerance of the methoxy functional groups.

Retrosynthetic Analysis

The target molecule is disconnected at the biaryl bond. Two primary pathways exist:

- Pathway A (Preferred): Coupling 4-bromo-1,2-dimethoxybenzene (electrophile) with phenylboronic acid (nucleophile).
- Pathway B: Coupling 3,4-dimethoxyphenylboronic acid with bromobenzene.

Pathway A is generally more cost-effective as 4-bromoveratrole is a common industrial intermediate.

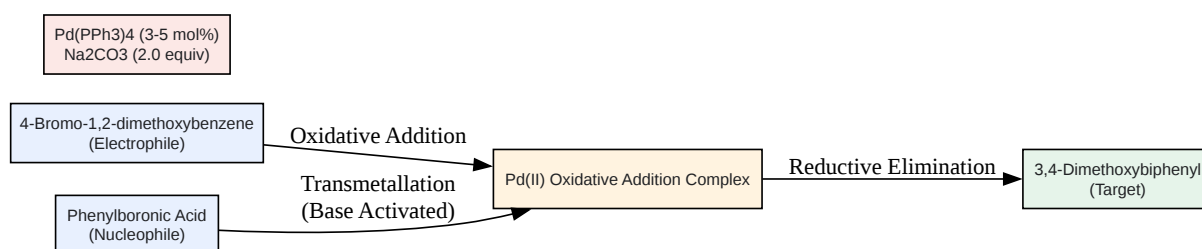


Figure 1: Suzuki-Miyaura Cross-Coupling Workflow for 3,4-Dimethoxybiphenyl

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Figure 1: Schematic representation of the Suzuki-Miyaura catalytic cycle for the synthesis of **3,4-Dimethoxybiphenyl**.

Experimental Protocol (Pathway A)

Reagents:

- 4-Bromo-1,2-dimethoxybenzene (1.0 equiv, 10 mmol)
- Phenylboronic acid (1.2 equiv, 12 mmol)
- $\text{Pd(PPh}_3)_4$ (Tetrakis(triphenylphosphine)palladium(0)) (0.03 equiv)
- Sodium Carbonate (Na_2CO_3) (2.0 equiv, 2M aqueous solution)
- Solvent: 1,2-Dimethoxyethane (DME) or Toluene/Ethanol (4:1)

Step-by-Step Methodology:

- Inert Atmosphere Setup: Flame-dry a 100 mL Schlenk flask and purge with Argon or Nitrogen for 15 minutes.

- **Reagent Addition:** Add 4-bromo-1,2-dimethoxybenzene (2.17 g), phenylboronic acid (1.46 g), and $\text{Pd}(\text{PPh}_3)_4$ (346 mg) to the flask.
- **Solvent Degassing:** Add 40 mL of DME. Degas the solvent by bubbling Argon through the solution for 10 minutes (sparging) to prevent oxidative degradation of the Pd catalyst.
- **Base Addition:** Add 10 mL of degassed 2M Na_2CO_3 aqueous solution.
- **Reflux:** Heat the reaction mixture to 85°C (reflux) under vigorous stirring for 12–16 hours. Monitor reaction progress via TLC (Hexane:EtOAc 8:2) until the starting bromide is consumed.
- **Work-up:**
 - Cool the mixture to room temperature.
 - Dilute with water (50 mL) and extract with Ethyl Acetate (3 x 30 mL).
 - Wash combined organic layers with brine, dry over anhydrous MgSO_4 , and filter.
- **Purification:** Concentrate the filtrate under reduced pressure. Purify the crude residue via flash column chromatography (Silica gel, Hexane/EtOAc gradient 95:5 to 90:10) to yield the pure product as a white solid.

Structural Characterization

Verification of the product structure relies on the distinct splitting patterns of the biphenyl protons and the methoxy singlets.

Technique	Expected Signals / Data	Interpretation
^1H NMR (400 MHz, CDCl_3)	δ 7.55–7.58 (m, 2H)	Ortho-protons of the unsubstituted phenyl ring.
δ 7.40–7.45 (m, 2H)	Meta-protons of the unsubstituted phenyl ring.	
δ 7.30–7.35 (m, 1H)	Para-proton of the unsubstituted phenyl ring.	
δ 7.10–7.15 (m, 2H)	Protons at positions 2 and 6 of the dimethoxy ring (overlap likely).	
δ 6.95 (d, $J=8.4$ Hz, 1H)	Proton at position 5 (ortho to methoxy) of the dimethoxy ring.	
δ 3.96 (s, 3H), 3.93 (s, 3H)	Two distinct singlets for the methoxy groups at positions 3 and 4.	
^{13}C NMR (100 MHz, CDCl_3)	δ 149.1, 148.6	Carbons attached to methoxy groups (C-O).
δ 141.0, 134.5	Quaternary carbons at the biaryl junction.	
δ 56.0, 55.9	Methoxy carbons ($-\text{OCH}_3$).	
Mass Spectrometry (EI)	m/z 214.1 $[\text{M}]^+$	
		Molecular ion peak.

Applications in Research

Medicinal Chemistry

- **Bioisosterism:** The 3,4-dimethoxyphenyl motif is a common bioisostere for the indole ring or naphthyl group in drug design. It improves metabolic stability while maintaining electron density required for pi-stacking interactions in protein binding pockets.

- Tubulin Inhibition: Derivatives of **3,4-dimethoxybiphenyl** are frequently explored as colchicine-site inhibitors.[2] The methoxy groups mimic the pharmacophore of Combretastatin A-4.

Materials Science

- Liquid Crystals: The rigid biphenyl core serves as a mesogenic unit. The 3,4-dimethoxy substitution disrupts symmetry enough to lower melting points, broadening the nematic phase range in liquid crystal mixtures.
- OLED Hosts: Due to its high triplet energy and electron-rich nature, this scaffold is used to synthesize host materials for phosphorescent organic light-emitting diodes.

Safety & Handling (SDS Highlights)

While **3,4-Dimethoxybiphenyl** is not classified as an extremely hazardous substance, standard laboratory safety protocols apply.

- GHS Classification:
 - Skin Irritation: Category 2 (H315)
 - Eye Irritation: Category 2A (H319)
 - STOT-SE: Category 3 (H335 - Respiratory Irritation)
- Handling: Avoid dust formation. Use in a fume hood to prevent inhalation of fine particulates.
- Storage: Store in a cool, dry place. Keep container tightly closed. Stable under recommended storage conditions.

References

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